Technical Guide: N-Methylsaccharin Derivatives and Their Basic Properties

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Compound of Interest

Compound Name:	*N-Methylsaccharin*
CAS No.:	*15448-99-4*
Cat. No.:	*B094822*

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Abstract

This technical guide provides a comprehensive analysis of **N-methylsaccharin** (1,2-benzisothiazol-3-one 1,1-dioxide, N-methyl derivative) and its functionalized analogs. While **N-methylsaccharin** itself is primarily known as a stable synthetic sweetener and chemical intermediate, its structural derivatives—particularly N-acyl and N-alkoxycarbonylmethyl variants—serve as critical scaffolds in medicinal chemistry. This document details the regioselective synthesis of these compounds, their physicochemical stability profiles, and their application as time-dependent inhibitors of Human Leukocyte Elastase (HLE). Additionally, we explore the Gabriel-Colman rearrangement, a pivotal transformation for converting saccharin derivatives into bioactive benzothiazine 1,1-dioxides (oxicam precursors).

Introduction: The Saccharin Scaffold

The core structure of saccharin (1,2-benzisothiazol-3-one 1,1-dioxide) possesses a unique chemical duality due to the presence of both a sulfonyl group and a carbonyl group flanking a nitrogen atom. This imide-like acidity (

) allows for facile derivatization.

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- **N-Methylsaccharin**: The N-methylated analog is chemically stable, lacking the acidic proton. It serves as a model for understanding the hydrolytic stability of the saccharin ring and as a non-caloric sweetener.

- N-Acyl Derivatives: These are highly reactive electrophiles. The electron-withdrawing nature of the saccharin ring activates the exocyclic carbonyl, making these derivatives potent acylating agents for serine proteases (e.g., HLE).

Synthesis and Regioselectivity

The Regioselectivity Challenge

Alkylation of the saccharin anion can occur at either the Nitrogen (N-alkylation) or the Carbonyl Oxygen (O-alkylation).

- Thermodynamic Control: N-alkylation is generally favored due to the greater stability of the resulting amide-like bond compared to the imidate ester formed by O-alkylation.

- Kinetic Control: Under specific conditions (e.g., silver salts), O-alkylation can compete.

DOT Diagram: Regioselective Alkylation Pathways

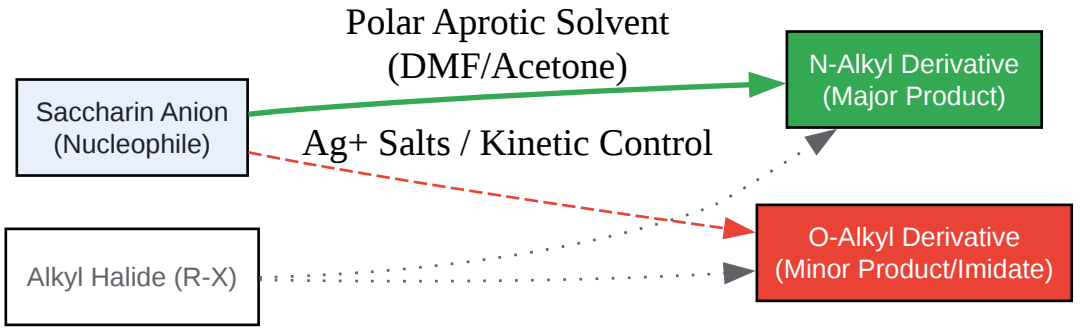

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Figure 1: Divergent alkylation pathways of the saccharin anion. N-alkylation is thermodynamically preferred in polar aprotic solvents.

Experimental Protocol: Synthesis of **N-Methylsaccharin**

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This protocol utilizes phase-transfer catalysis or direct alkylation in a polar aprotic solvent to maximize N-selectivity.

Materials:

- Sodium Saccharin (10 mmol)
- Methyl Iodide (MeI) (12 mmol)
- Dimethylformamide (DMF) (dry, 15 mL)
- Workup: Ethyl acetate, Brine,

Step-by-Step Methodology:

- Dissolution: In a round-bottom flask equipped with a magnetic stir bar, dissolve 10 mmol of anhydrous Sodium Saccharin in 15 mL of dry DMF. Ensure the system is under an inert atmosphere (

).
- Alkylation: Add 12 mmol of Methyl Iodide dropwise via syringe at

  . The slight excess of MeI drives the reaction to completion.
- Reaction: Allow the mixture to warm to room temperature and stir for 4 hours. Monitor via TLC (Solvent: Hexane/Ethyl Acetate 1:1).
- Quench & Extraction: Pour the reaction mixture into 50 mL of ice water. A white precipitate may form.[1] Extract with Ethyl Acetate (

  mL).
- Purification: Wash the combined organic layers with water (

) and brine (

) to remove residual DMF. Dry over anhydrous

  , filter, and concentrate under reduced pressure.

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- Crystallization: Recrystallize the crude solid from ethanol/water to yield pure **N-methylsaccharin** (White crystals, MP: 130–134 °C).

Physicochemical Properties

N-methylsaccharin exhibits distinct stability compared to its N-acyl counterparts. The N-methyl bond is metabolically robust, whereas the N-acyl bond is designed to be labile.

Table 1: Comparative Properties of Saccharin Derivatives

Property	N-Methylsaccharin	N-Acetylsaccharin	N-Cinnamylsaccharin
Molecular Weight	197.21 g/mol	225.22 g/mol	299.34 g/mol
Melting Point	130–134 °C	195–198 °C	118–120 °C
Hydrolytic Stability	High (Stable at pH 7)	Low (Susceptible to hydrolysis)	High
Reactivity	Inert Sweetener	Acylating Agent	Synthetic Intermediate
Primary Application	Food Additive	Elastase Inhibitor	Precursor for Rearrangement

Chemical Transformations: The Gabriel-Colman Rearrangement

While **N-methylsaccharin** is stable, derivatives containing an enolizable hydrogen on the N-substituent (e.g., N-carboalkoxymethyl saccharin) undergo the Gabriel-Colman rearrangement. This reaction is fundamental for synthesizing 4-hydroxy-1,2-benzothiazine-3-carboxamides (the "oxicam" class of NSAIDs).[2]

Mechanism:

- Base-catalyzed proton abstraction from the

  -carbon.

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- Ring opening of the saccharin imide.
- Dieckmann-type cyclization to form the six-membered benzothiazine ring.

DOT Diagram: Gabriel-Colman Rearrangement

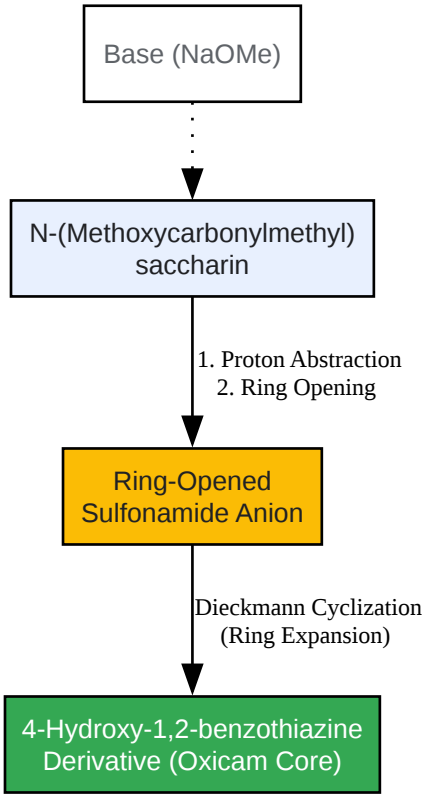

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Figure 2: The Gabriel-Colman rearrangement pathway converting a 5-membered saccharin ring to a 6-membered benzothiazine.

Medicinal Chemistry: HLE Inhibition

Human Leukocyte Elastase (HLE) is a serine protease involved in inflammatory diseases like emphysema and cystic fibrosis.[3] N-Acylsaccharin derivatives act as mechanism-based inhibitors (suicide substrates).

Mechanism of Action

The enzyme's active site serine attacks the exocyclic carbonyl of the N-acylsaccharin.

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- Acylation: Formation of an acyl-enzyme complex.
- Deacylation: The complex hydrolyzes very slowly, effectively inhibiting the enzyme for hours.
- Leaving Group: The saccharin moiety acts as a stable leaving group but remains tethered in the transition state, stabilizing the acyl-enzyme.

Table 2: HLE Inhibition Kinetics of N-Acyl Saccharin Derivatives Data synthesized from structure-activity relationship studies [4, 5].

Derivative (R-Group)	**(** **)**	**(** **)**	**Stability (** **in buffer)**
N-Acetyl ( )	180	> 50	Low
N-Valeryl ( )	1,200	15	Moderate
N-Lauroyl ( )	2,800	4.5	Moderate
N-Palmitoyl ( )	3,620	2.0	High

Note: Increasing the lipophilicity (chain length) of the acyl group significantly enhances inhibitory potency due to hydrophobic interactions with the HLE S1-S4 subsites.

Experimental Protocol: HLE Inhibition Assay

Reagents:

- HLE (Human Leukocyte Elastase)[3][4]
- Substrate: MeO-Suc-Ala-Ala-Pro-Val-pNA (Chromogenic substrate)

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- Buffer: 0.1 M HEPES, pH 7.5, 0.5 M NaCl

Procedure:

- Incubate HLE (20 nM) with the N-acylsaccharin derivative (varying concentrations) in HEPES buffer at 25°C.
- At defined time intervals (0–30 min), remove aliquots.
- Add chromogenic substrate and measure residual enzyme activity by monitoring absorbance at 405 nm (release of p-nitroaniline).
- Plot

  vs. time to determine

  .

References

- Organic Syntheses. Methyl Iodide Synthesis and General Alkylation Procedures. Org. Synth. 1936, 16, 51. [Link]
- Journal of the Chemical Society. Kinetics of hydrolysis of NN′-diarylsulphamides and saccharin derivatives. J. Chem. Soc., Perkin Trans. 2, 1972. [Link]
- National Institutes of Health (PubMed). Efficient inhibition of human leukocyte elastase and cathepsin G by saccharin derivatives. Biochemistry. [Link]
- MDPI Molecules. Synthesis of Novel Saccharin Derivatives via CuAAC Click Chemistry. Molecules 2015. [Link]
- Wikipedia. Gabriel–Colman Rearrangement: Mechanism and Applications. [Link]

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Sources

- 1. pendidikankimia.walisongo.ac.id [pendidikankimia.walisongo.ac.id]
- 2. researchgate.net [researchgate.net]
- 3. pubs.acs.org [pubs.acs.org]
- 4. Amino acid-derived phthalimide and saccharin derivatives as inhibitors of human leukocyte elastase, cathepsin G, and proteinase 3 - PubMed [pubmed.ncbi.nlm.nih.gov]
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